

# Application Notes and Protocols for TH10785 in Cell Culture

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## Compound of Interest

Compound Name: TH10785

Cat. No.: B11187303

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## Abstract

**TH10785** is a potent activator of 8-oxoguanine DNA glycosylase 1 (OGG1), a key enzyme in the base excision repair (BER) pathway responsible for repairing oxidative DNA damage. This document provides detailed application notes and experimental protocols for the utilization of **TH10785** in cell culture settings. It includes information on its mechanism of action, recommended working concentrations, and step-by-step procedures for cell viability, apoptosis, and Western blotting assays.

## Introduction

Oxidative stress can lead to various forms of DNA damage, with 8-oxoguanine (8-oxoG) being one of the most common lesions. The accumulation of 8-oxoG can result in mutations and cellular dysfunction, contributing to aging and various diseases. **TH10785** activates OGG1, enhancing the repair of oxidative DNA damage. Notably, **TH10785** induces a novel  $\beta,\delta$ -lyase activity in OGG1, altering the canonical BER pathway. This makes the subsequent repair step independent of APE1 and reliant on polynucleotide kinase phosphatase (PNKP1). These

characteristics make **TH10785** a valuable tool for studying oxidative DNA damage repair and a potential therapeutic agent.

## Data Presentation

The following table summarizes quantitative data for **TH10785** from various cell culture experiments.

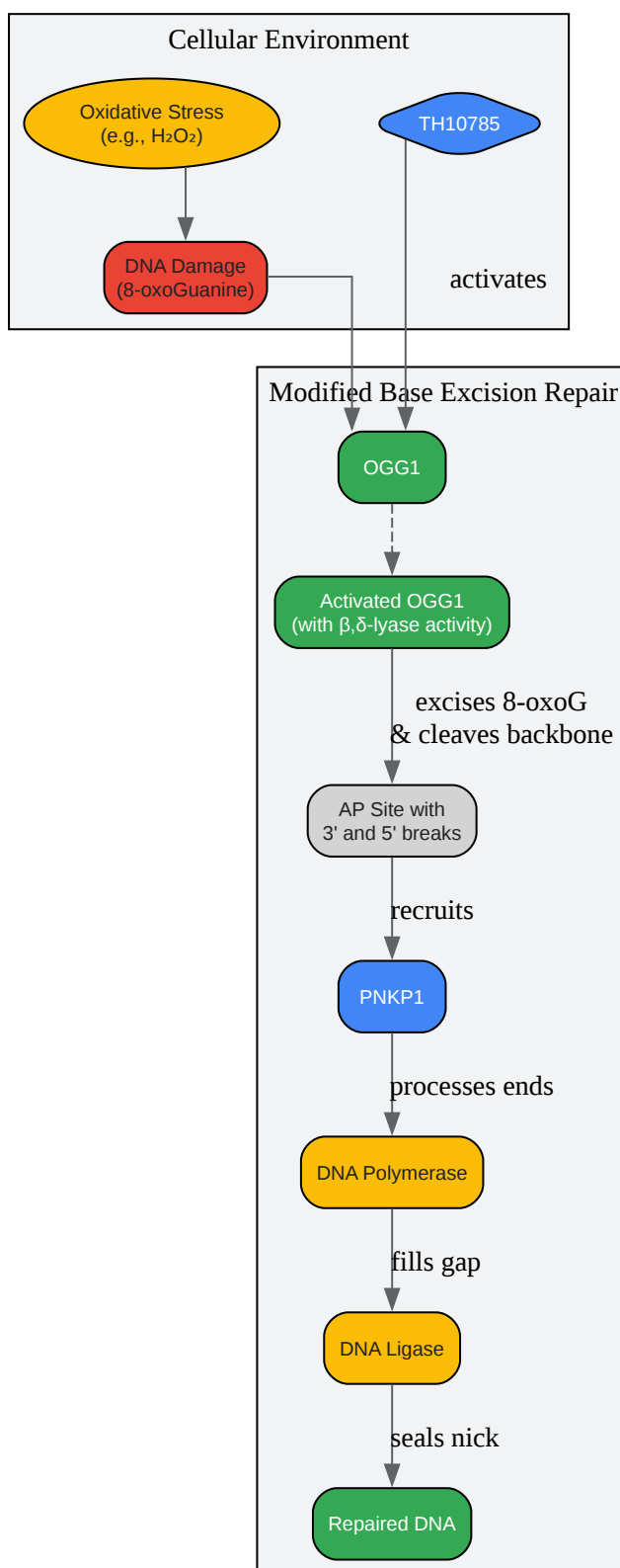
| Parameter             | Cell Line                    | Concentration Range | Incubation Time | Observed Effect                                               | Reference |
|-----------------------|------------------------------|---------------------|-----------------|---------------------------------------------------------------|-----------|
| OGG1 Activation       | U2OS                         | 6.25 $\mu$ M        | 30 min          | Induces de novo $\beta,\delta$ -elimination in vitro.         |           |
| DNA Repair            | U2OS                         | 10 $\mu$ M          | 0-2 min         | Increases OGG1-mediated repair of AP sites.                   |           |
| PNKP1 Dependence      | U2OS                         | 0-20 $\mu$ M        | 72 h            | Shifts cells toward PNKP1 dependence.                         |           |
| OGG1 Recruitment      | U2OS<br>OGG1-GFP             | 1 $\mu$ M           | 0-2 min         | Increased recruitment of OGG1 to laser-damaged sites.         |           |
| Oxidative Damage      | U2OS                         | 10 $\mu$ M          | 1 h             | Decreased oxidative damage in guanine-rich regions.           |           |
| Paraptosis Inhibition | Lens Epithelial Cells (LECs) | 10 $\mu$ M          | 8 h             | Suppresses H <sub>2</sub> O <sub>2</sub> -induced paraptosis. |           |
| T-cell function       | Human T-cells                | Not Specified       | Not Specified   | Reduces activation-induced 8-ohdG and                         |           |

pH2AX  
accumulation.

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## Signaling Pathway

The activation of OGG1 by **TH10785** initiates a modified base excision repair pathway.

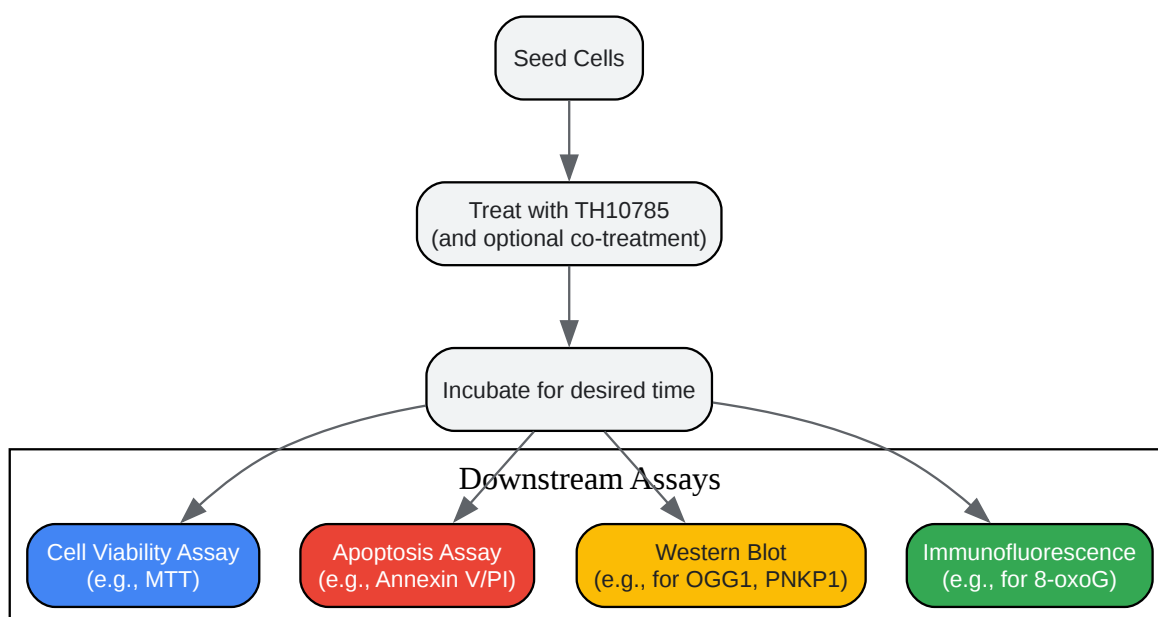


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Caption: **TH10785**-mediated OGG1 signaling pathway.

## Experimental Workflow

A general workflow for studying the effects of **TH10785** in cell culture is depicted below.



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